

# Diethyl 2-((phenylamino)methylene)malonate molecular weight and formula

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## Compound of Interest

**Compound Name:** Diethyl 2-  
((phenylamino)methylene)malonate

**Cat. No.:** B188736

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An In-depth Technical Guide on **Diethyl 2-((phenylamino)methylene)malonate**

This document provides essential chemical data for **Diethyl 2-((phenylamino)methylene)malonate**, a compound frequently utilized in organic synthesis and medicinal chemistry research.

## Core Chemical Properties

**Diethyl 2-((phenylamino)methylene)malonate** is a valuable synthetic intermediate, notably used in the construction of heterocyclic compounds.<sup>[1]</sup> Its chemical properties are summarized below.

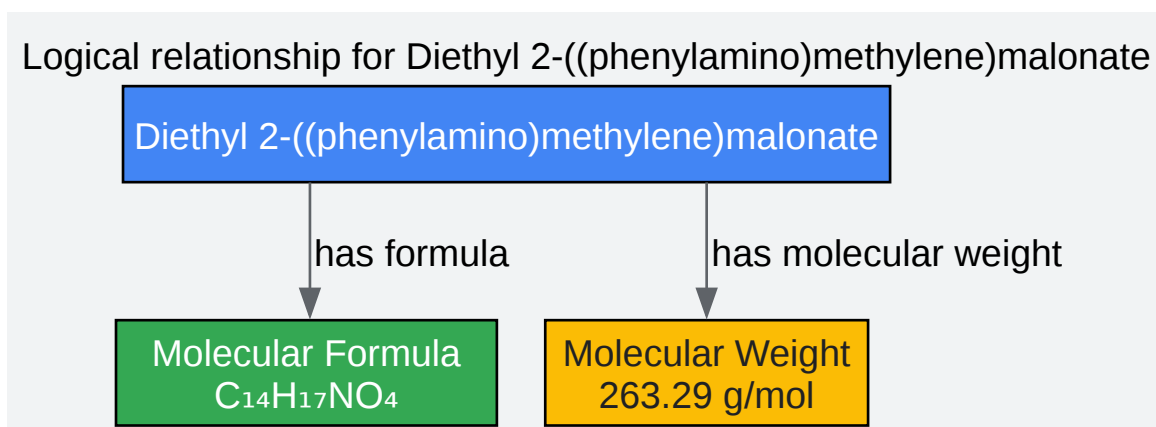
## Quantitative Data Summary

The fundamental molecular data for **Diethyl 2-((phenylamino)methylene)malonate** are presented in the following table for clear reference.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>4</sub> [1][2][3][4]
Molecular Weight	263.29 g/mol [1][2][3][4][5][6]
IUPAC Name	diethyl 2-(anilinomethylidene)propanedioate[1][6][7]
CAS Number	54535-22-7[1][2][4][5]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its primary molecular identifiers.



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### Compound Identity Relationship

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## References

- 1. Diethyl 2-((phenylamino)methylene)malonate|54535-22-7 [benchchem.com]

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- 3. anaxlab.com [anaxlab.com]
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- 5. Diethyl 2-((phenylamino)methylene)malonate | 54535-22-7 [sigmaaldrich.com]
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